

Molecular weight and formula of C.I. 60756

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

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In-Depth Technical Guide: C.I. 60756

Initial investigation suggests that the designation "C.I. 60756" may be a typographical error, as extensive searches did not yield a compound with this specific Colour Index number. However, the closely related C.I. 61568, commonly known as Solvent Blue 104, is a well-documented substance. This guide provides the core technical data for C.I. 61568.

For researchers, scientists, and drug development professionals, accurate identification of chemical compounds is paramount. The following data summarizes the key molecular information for C.I. 61568.

Core Molecular Data

Identifier	Value
Colour Index Name	Solvent Blue 104
Colour Index Number	61568
CAS Registry Number	116-75-6
Molecular Formula	$C_{32}H_{30}N_2O_2$ [1][2][3][4][5][6][7]
Molecular Weight	474.59 g/mol [1][2][3][4][5][6]
Synonyms	1,4-Bis(mesitylamino)anthraquinone, C.I. Solvent Blue 104, Solvaperm Blue 2B[7]

Chemical Structure

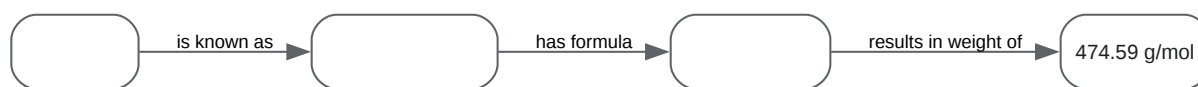
The molecular structure of Solvent Blue 104 is based on an anthraquinone core.^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of C.I. 61568 involve the condensation of 1,4-dihydroxyanthracene-9,10-dione with 2,4,6-Trimethylbenzenamine.^[1] Specific methodologies may vary and can be found in specialized chemical synthesis literature.

Logical Relationship Diagram

As this guide focuses on the fundamental molecular properties of a single chemical entity, a signaling pathway or complex experimental workflow diagram is not applicable. The provided data represents a direct logical relationship between the compound's identifiers and its molecular characteristics.



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Figure 1. Relationship between identifiers and molecular properties of C.I. 61568.

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- To cite this document: BenchChem. [Molecular weight and formula of C.I. 60756]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428950#molecular-weight-and-formula-of-c-i-60756]

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